

# Personal protective equipment for handling GSK864

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## Compound of Interest

Compound Name: GSK864

Cat. No.: B15615485

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## Essential Safety and Handling Guide for GSK864

Disclaimer: This document provides guidance on the safe handling of **GSK864** based on general laboratory safety principles and information from chemical suppliers. A specific, comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **GSK864** was not publicly available at the time of writing. Therefore, all personnel must consult with their institution's Environmental Health and Safety (EHS) department for a formal risk assessment and to ensure compliance with all local, state, and federal regulations before handling this compound.

**GSK864** is a potent and selective inhibitor of mutant isocitrate dehydrogenase 1 (IDH1). As with any potent, biologically active compound, proper handling and disposal are critical to ensure the safety of laboratory personnel and the environment.

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure to hazardous chemicals. The following table summarizes the recommended PPE for handling **GSK864** in both solid (powder) and solution forms.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid GSK864 (e.g., weighing, aliquoting)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile). Double-gloving is recommended.	A fully buttoned lab coat.	A certified respirator (e.g., N95) is recommended, especially when handling larger quantities or if there is a risk of aerosolization.
Handling GSK864 in Solution	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile).	A fully buttoned lab coat.	Work in a well-ventilated area or a chemical fume hood. A respirator may be necessary for procedures with a high risk of aerosol generation.
Animal Dosing (in vivo)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile).	A fully buttoned lab coat or disposable gown.	Dependent on the route of administration and potential for aerosolization. Consult your institution's animal care and use committee and EHS.
Spill Cleanup	Chemical splash goggles.	Heavy-duty, chemical-resistant gloves.	Chemical-resistant apron or coveralls over a lab coat.	A respirator with appropriate cartridges should be used for spills

of powder or  
volatile solutions.

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## Operational and Disposal Plans

Proper operational procedures and waste disposal are crucial for minimizing risk. The following tables provide step-by-step guidance for key activities involving **GSK864**.

Operational Plan: Step-by-Step Guidance

Procedure	Steps
Receiving and Storage	<ol style="list-style-type: none"><li>1. Upon receipt, visually inspect the container for any damage or leaks.</li><li>2. Store GSK864 in a cool, dry, and well-ventilated area, away from incompatible materials.</li><li>3. For long-term storage of the solid compound, refer to the manufacturer's recommendations (e.g., -20°C or -80°C).</li><li>4. Clearly label the container with the chemical name, date received, and any hazard warnings.</li></ol>
Weighing Solid GSK864	<ol style="list-style-type: none"><li>1. Perform this task in a designated area, such as a chemical fume hood or a balance enclosure, to minimize the risk of inhalation.</li><li>2. Wear all recommended PPE for handling solids.</li><li>3. Use dedicated spatulas and weigh boats.</li><li>4. Clean the balance and surrounding area thoroughly after use. Dispose of any contaminated materials as hazardous waste.</li></ol>
Preparing Solutions	<ol style="list-style-type: none"><li>1. Prepare solutions in a chemical fume hood.</li><li>2. Use the appropriate solvent as specified in the experimental protocol (e.g., DMSO).</li><li>3. Add the solvent to the weighed GSK864 slowly to avoid splashing.</li><li>4. Ensure the container is tightly sealed after the solution is prepared.</li><li>5. Label the solution container clearly with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.</li></ol>
Spill Response	<ol style="list-style-type: none"><li>1. For Solid Spills: Gently cover the spill with an absorbent material to avoid creating dust. Moisten the absorbent material slightly and then sweep it into a designated hazardous waste container.</li><li>2. For Solution Spills: Absorb the spill with a chemical spill kit or</li></ol>

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